

Application Note: High-Throughput Analysis of Spiroxamine-d4 in Soil Matrices

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Compound of Interest

Compound Name: Spiroxamine-d4

Cat. No.: B13843081

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Introduction

Spiroxamine is a broad-spectrum fungicide from the spiroketalamine chemical class, widely used in agriculture to protect crops such as cereals and grapes.^[1] Its presence and persistence in soil are of significant environmental interest, necessitating robust and reliable analytical methods for its quantification. The use of a stable isotope-labeled internal standard, such as **Spiroxamine-d4**, is crucial for achieving high accuracy and precision by compensating for matrix effects and variations in sample processing.

This application note provides a detailed protocol for the extraction and quantification of spiroxamine in soil matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Spiroxamine-d4** as an internal standard. The methodology is based on established solvent extraction techniques, offering high recovery and sensitivity.

Materials and Reagents

- Soil Samples: Various types (e.g., loam, sandy loam, clay)
- Spiroxamine: Analytical standard
- **Spiroxamine-d4**: Internal standard
- Methanol: HPLC grade
- Water: Deionized

- Ammonia Solution (25%): Analytical grade
- Acetonitrile: HPLC grade
- Extraction Solvent: Methanol/water/ammonia solution (25%) (800 + 200 + 10 parts by volume)[2]
- Polyethylene Bottles (250 mL)[2]
- Mechanical Shaker[2]
- Turbo Vap Concentrator[2]
- Centrifuge
- LC-MS/MS System

Experimental Protocols

Sample Preparation and Extraction

A robust extraction procedure is critical for achieving high recovery of spiroxamine from complex soil matrices. The following protocol is adapted from validated methods for pesticide residue analysis in soil.

- Sample Weighing: Weigh 30 g of the soil sample into a 250 mL polyethylene bottle.
- Fortification (for QC samples): For recovery and quality control, fortify blank soil samples with a known concentration of spiroxamine standard solution. Allow the fortified samples to sit for approximately 1 hour before adding the extraction solvent.
- Internal Standard Spiking: Add a precise volume of **Spiroxamine-d4** internal standard solution to all samples, including calibration standards, blanks, and QC samples.
- Extraction: Add 100 mL of the extraction solvent (methanol/water/ammonia solution) to the polyethylene bottle containing the soil sample.
- Shaking: Place the bottle on a mechanical shaker and extract for 60 minutes at approximately 300 rpm.

- **Settling and Filtration:** Allow the soil particles to settle for about 30 minutes. Filter the supernatant through a folded filter into a 100 mL measuring cylinder, collecting a 40 mL aliquot.
- **Concentration:** Concentrate the 40.0 mL aliquot in a Turbo Vap to the aqueous remainder of about 5 mL. It is crucial not to evaporate the extracts to dryness.
- **Final Volume Adjustment:** Adjust the final volume to 10 mL with an appropriate solvent (e.g., a mixture of the mobile phase).
- **Centrifugation:** Centrifuge a portion of the sample to remove any remaining particulate matter before injection into the LC-MS/MS system.

LC-MS/MS Analysis

The quantitative determination of spiroxamine is performed by high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The use of MS/MS detection provides high selectivity and sensitivity for the analysis of spiroxamine in complex soil extracts.

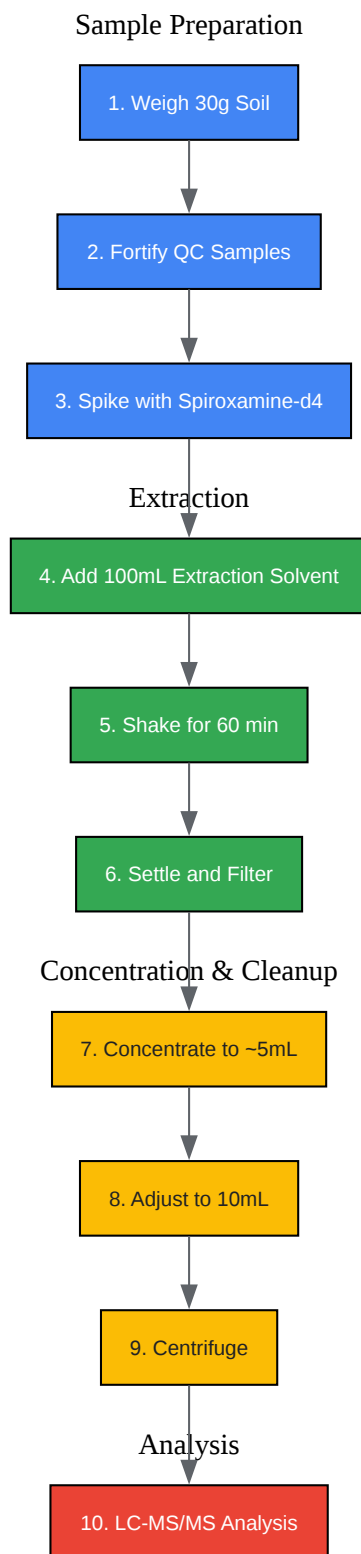
Data Presentation

The following table summarizes the quantitative data for the analysis of spiroxamine in soil based on a validated method.

Parameter	Value	Reference
Limit of Quantification (LOQ)	5 µg/kg	
Limit of Detection (LOD)	2 µg/kg	
Mean Recovery	79.8%	
Relative Standard Deviation (RSD)	8.8%	

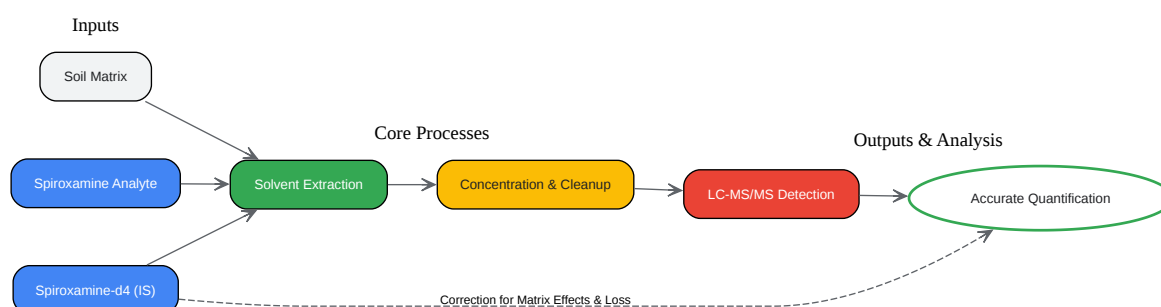
Note: The data presented is for the active ingredient KWG 4168 (Spiroxamine).

Visualizations



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Caption: Experimental workflow for **Spiroxamine-d4** analysis in soil.



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Caption: Logical relationship of analytical steps and components.

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References

- 1. Hydrolysis study and extraction of spiroxamine from soils of different physico-chemical properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
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